

# Safe Disposal of 3-(1-Adamantyl)propanoic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 3-(1-Adamantyl)propanoic acid

Cat. No.: B099625

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides essential safety and logistical information for the proper disposal of **3-(1-Adamantyl)propanoic acid**, ensuring compliance and minimizing environmental impact.

## Chemical and Physical Properties

A comprehensive understanding of a substance's properties is critical for safe handling and disposal. The following table summarizes the key quantitative data for **3-(1-Adamantyl)propanoic acid**.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O <sub>2</sub> [1]
Molecular Weight	208.30 g/mol [2]
Melting Point	147-149°C[1]
Boiling Point	333.9°C at 760 mmHg[1]
Flash Point	168.3°C[1]
Density	1.138 g/cm <sup>3</sup> [1]
Vapor Pressure	2.54E-05 mmHg at 25°C[1]
Storage Class	11 (Combustible Solids)[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard symbols for **3-(1-Adamantyl)propanoic acid** are not consistently listed, it may cause eye, skin, and respiratory tract irritation.<sup>[1]</sup> Ingestion may also cause irritation of the digestive tract.<sup>[1]</sup> Therefore, adherence to standard laboratory safety protocols is imperative.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles should be worn.
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.<sup>[1]</sup>
- Respiratory Protection: If working in an area with inadequate ventilation or where dust may become airborne, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[1]</sup>

## Disposal Protocol: A Step-by-Step Approach

The disposal of **3-(1-Adamantyl)propanoic acid** must be conducted in a manner consistent with federal, state, and local regulations.<sup>[1]</sup> The following protocol provides a general framework for its safe disposal.

### 1. Waste Collection:

- Collect waste **3-(1-Adamantyl)propanoic acid** in a designated, compatible, and properly labeled hazardous waste container.
- Ensure the container is kept closed when not in use.

### 2. Spill Management:

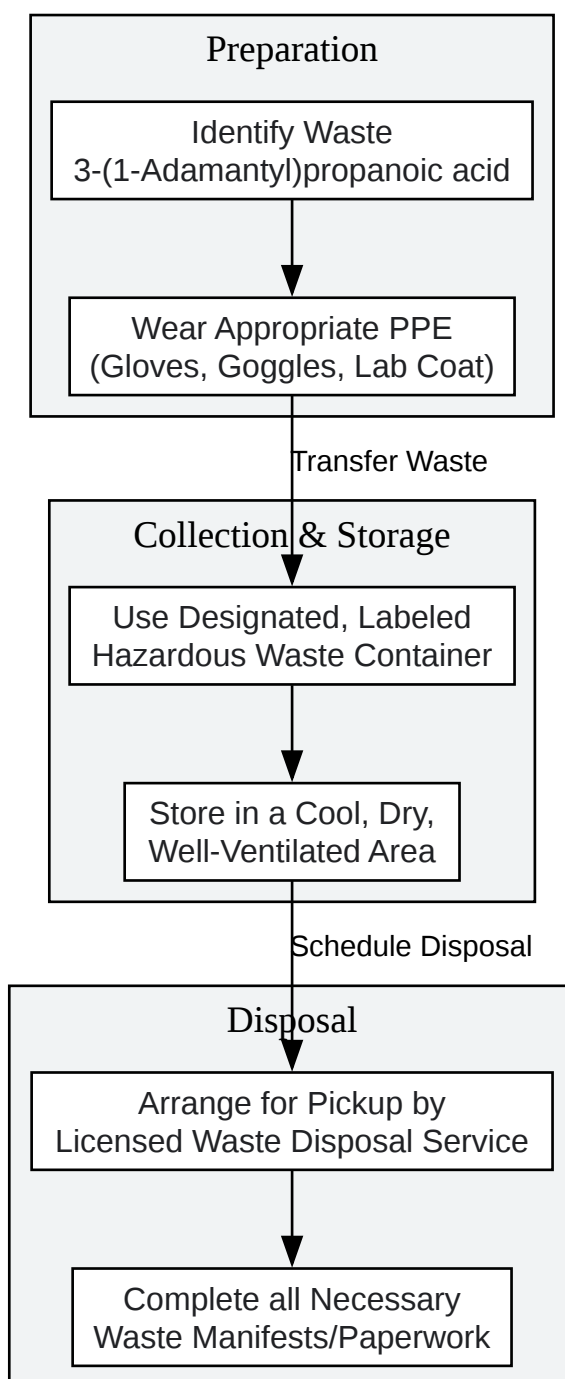
- In the event of a spill, avoid generating dust.
- Vacuum or sweep up the material.<sup>[1]</sup>
- Place the collected material into a suitable, labeled container for disposal.<sup>[1]</sup>

### 3. Final Disposal:

- Dispose of the chemical waste through an approved waste disposal plant or licensed contractor.
- Do not dispose of this chemical down the drain or in regular trash.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-(1-Adamantyl)propanoic acid**.



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Figure 1. A logical workflow for the proper disposal of **3-(1-Adamantyl)propanoic acid**.

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## References

- 1. 3-(1-Adamantyl)propanoic acid | CAS#:16269-16-2 | Chemsrce [chemsrc.com]
- 2. 3-(1-adamantyl)propanoic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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